

# isobutyl isocyanate CAS number and molecular weight

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## Compound of Interest

Compound Name: *Isobutyl isocyanate*

Cat. No.: B046091

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## An In-Depth Technical Guide to Isobutyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

## Core Data Sheet: Isobutyl Isocyanate

CAS Number: 1873-29-6

Molecular Formula: C<sub>5</sub>H<sub>9</sub>NO

Molecular Weight: 99.13 g/mol [\[1\]](#)

This guide provides a comprehensive overview of **isobutyl isocyanate**, a versatile reagent in organic synthesis, with a particular focus on its applications in pharmaceutical and chemical research. Below, you will find detailed information on its physicochemical properties, spectroscopic data, synthesis, reactivity, and safe handling protocols.

## Quantitative Data Summary

The following tables summarize the key physical and spectroscopic properties of **isobutyl isocyanate**.

Table 1: Physicochemical Properties of **Isobutyl Isocyanate**

Property	Value
Appearance	Colorless liquid[2]
Boiling Point	104.7 °C at 760 mmHg[1]
Melting Point	-85.5 °C (estimate)[1]
Density	0.87 g/cm³[1]
Vapor Pressure	30.4 mmHg at 25°C[1]
Flash Point	17.1 °C[1]
Refractive Index	1.429[1]

Table 2: Spectroscopic Data for **Isobutyl Isocyanate**

Spectroscopy	Key Features
<sup>1</sup> H NMR (Predicted)	Peaks corresponding to the isobutyl group protons.[1]
<sup>13</sup> C NMR (Predicted)	Resonances for the four distinct carbon atoms of the isobutyl group and the isocyanate carbon. [1]
IR Spectroscopy	Strong, characteristic absorption band for the N=C=O stretching vibration around 2270 cm <sup>-1</sup> . [3]
Mass Spectrometry (EI)	Molecular ion peak and fragmentation pattern consistent with the structure of isobutyl isocyanate.[1]

## Synthesis and Reactivity

**Isobutyl isocyanate** is typically synthesized from isobutylamine through phosgenation. It is a reactive electrophile that readily participates in nucleophilic addition reactions. Its reactivity is primarily centered on the electrophilic carbon atom of the isocyanate group.

## Reaction with Amines to Form Ureas

**Isobutyl isocyanate** reacts with primary and secondary amines to form substituted ureas. This reaction is fundamental in the synthesis of a wide range of biologically active molecules and materials.

## Reaction with Alcohols to Form Carbamates

The reaction of **isobutyl isocyanate** with alcohols yields carbamates (urethanes). This reaction is crucial in the production of polyurethanes and in the synthesis of various pharmaceutical compounds.

## Experimental Protocols

The following are detailed experimental protocols for the synthesis of a urea and a carbamate derivative using **isobutyl isocyanate**.

### Synthesis of N-(4-chlorophenyl)-N'-isobutylurea

This protocol describes the synthesis of a substituted urea from **isobutyl isocyanate** and 4-chloroaniline.

#### Experimental Procedure:

- To a solution of 4-chloroaniline (1.0 equivalents) in a suitable anhydrous solvent such as dichloromethane or toluene, **isobutyl isocyanate** (1.05 equivalents) is added dropwise at room temperature under an inert atmosphere.
- The reaction mixture is stirred at room temperature for a specified period, typically ranging from a few hours to overnight. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the solvent is removed under reduced pressure.
- The crude product is then purified, typically by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by column chromatography on silica gel, to yield the pure N-(4-chlorophenyl)-N'-isobutylurea.

- The structure and purity of the final product are confirmed by spectroscopic methods ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and MS) and melting point determination.

## Synthesis of Isobutyl Carbamates

This protocol outlines a general method for the synthesis of carbamates from **isobutyl isocyanate** and an alcohol.

Experimental Procedure:

- In a round-bottom flask, the desired alcohol (1.0 equivalent) is dissolved in an anhydrous solvent (e.g., tetrahydrofuran or dichloromethane) under a nitrogen atmosphere.
- A catalyst, such as dibutyltin dilaurate (DBTDL), can be added to accelerate the reaction, particularly for less reactive alcohols.
- **Isobutyl isocyanate** (1.0 equivalent) is then added dropwise to the solution at a controlled temperature, often starting at 0 °C and then allowing the reaction to warm to room temperature.
- The reaction is stirred until completion, as monitored by TLC or IR spectroscopy (disappearance of the isocyanate peak).
- The solvent is evaporated, and the crude carbamate is purified by flash column chromatography or distillation under reduced pressure.
- The final product is characterized by spectroscopic techniques to confirm its identity and purity.

## Applications in Drug Development

Isocyanates, including **isobutyl isocyanate**, are valuable building blocks in the pharmaceutical industry. Their ability to form stable urea and carbamate linkages makes them useful for synthesizing a diverse range of therapeutic agents. They have been employed in the development of prodrugs to enhance the pharmacokinetic properties of existing drugs and in the creation of novel active pharmaceutical ingredients (APIs).

# Visualized Experimental Workflow: Multi-step Synthesis

The following diagram illustrates a generalized workflow for a multi-step synthesis that could involve **isobutyl isocyanate** as a key reagent for introducing a urea or carbamate moiety into a more complex molecule.



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Caption: A generalized workflow for a multi-step organic synthesis.

## Safety and Handling

**Isobutyl isocyanate** is a hazardous chemical and must be handled with appropriate safety precautions.

- Toxicity: It is toxic if inhaled, ingested, or absorbed through the skin.[4]
- Irritation: It can cause severe irritation to the eyes, skin, and respiratory tract.[4]
- Flammability: **Isobutyl isocyanate** is a flammable liquid and vapor.[4]
- Reactivity: It reacts exothermically with water, amines, alcohols, and other nucleophiles.[2]

Safe Handling Procedures:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Keep away from heat, sparks, and open flames.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.

- In case of a spill, follow established laboratory safety protocols for hazardous materials.

This technical guide is intended to provide a comprehensive resource for professionals working with **isobutyl isocyanate**. By understanding its properties, reactivity, and safe handling procedures, researchers can effectively utilize this versatile compound in their synthetic endeavors.

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